

A Comprehensive Technical Guide to Potassium Peroxide for Scientific Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium peroxide

Cat. No.: B104564

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **potassium peroxide** (K_2O_2), detailing its chemical identity, physicochemical properties, synthesis, and relevant experimental protocols. This document is intended to serve as a valuable resource for professionals in research and development who utilize or are investigating the applications of this powerful oxidizing agent.

Chemical Identification

- IUPAC Name: **Potassium peroxide**^[1]
- CAS Number: 17014-71-0^[1]
- Synonyms: **Dipotassium peroxide**, Potassium oxide ($K_2(O_2)$)^[2]

Physicochemical and Thermochemical Data

The following table summarizes key quantitative data for **potassium peroxide**, facilitating easy reference and comparison.

Property	Value	References
Molecular Formula	K ₂ O ₂	[1]
Molar Mass	110.196 g/mol	[1]
Appearance	Yellow amorphous or granular solid	[1][3][4]
Melting Point	490 °C (decomposes)	[3][4]
Density	>1 g/cm ³	[3][4]
Solubility in Water	Reacts violently with water	[1][4]
Crystal Structure	Orthorhombic	[3]
Space Group	Cmce (No. 64)	[3]
Unit Cell Dimensions	a = 6.69 Å, b = 6.97 Å, c = 6.45 Å	[3]
Standard Enthalpy of Formation (ΔH f°)	-496 kJ/mol	[1][3]
Standard Molar Entropy (S°)	113 J·mol ⁻¹ ·K ⁻¹	[3]

Experimental Protocols

Synthesis of Potassium Peroxide

Potassium peroxide can be synthesized through several methods. Below are detailed protocols for two common laboratory-scale preparations.

Method 1: Direct Oxidation of Potassium Metal

This method involves the controlled oxidation of potassium metal.

- Materials: Potassium metal, Oxygen gas (limited supply).
- Procedure:
 - Place a known quantity of freshly cut potassium metal in a combustion boat.

- Introduce the boat into a tube furnace.
- Heat the furnace while passing a limited and controlled flow of dry oxygen gas over the potassium. The reaction is: $2\text{K} + \text{O}_2 \rightarrow \text{K}_2\text{O}_2$.^[3]
- The formation of a yellow solid indicates the production of **potassium peroxide**. Note that this method may also produce potassium oxide (K_2O) and potassium superoxide (KO_2).^[3]
- Cool the product under an inert atmosphere before handling.

Method 2: Thermal Decomposition of Potassium Superoxide

This method yields a purer form of **potassium peroxide**.

- Materials: Potassium superoxide (KO_2).
- Procedure:
 - Place potassium superoxide in a vacuum-compatible furnace.
 - Heat the potassium superoxide to approximately 400°C under vacuum.^[4]
 - The decomposition reaction is: $2\text{KO}_2 \rightarrow \text{K}_2\text{O}_2 + \text{O}_2$.
 - Maintain the temperature until the evolution of oxygen ceases.
 - Cool the resulting **potassium peroxide** to room temperature under vacuum or an inert atmosphere.

Characterization of Potassium Peroxide

A general workflow for the characterization of synthesized **potassium peroxide** is outlined below.

- Visual Inspection: Observe the color and form of the product. **Potassium peroxide** is typically a yellow solid.^{[1][3][4]}
- X-Ray Diffraction (XRD): Confirm the crystal structure and phase purity of the synthesized material. The expected crystal structure is orthorhombic with the space group Cmce .^[3]

- Raman Spectroscopy: Identify the peroxide O-O stretch, which is a characteristic vibrational mode for peroxides.
- Thermal Analysis (TGA/DSC): Determine the thermal stability and decomposition temperature of the product.
- Quantitative Analysis of Peroxide Content: The peroxide content can be indirectly determined by reacting a known amount of the sample with water and then titrating the resulting hydrogen peroxide with a standardized solution of potassium permanganate.

Application in Pharmaceutical Stress Testing

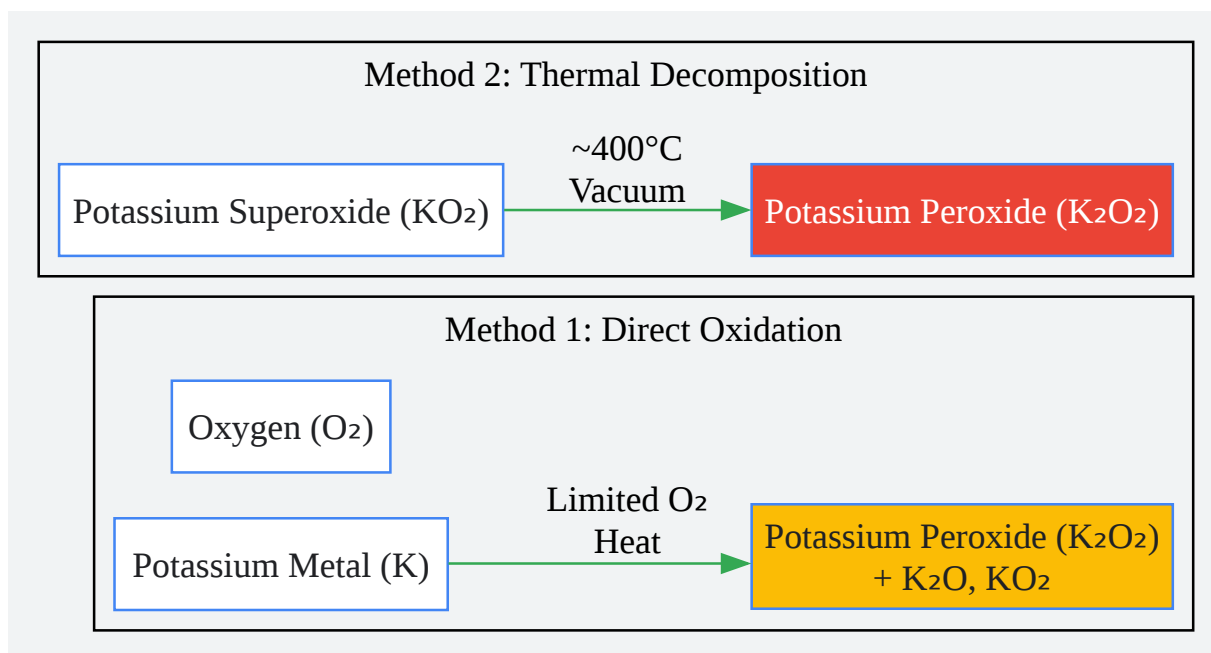
Potassium peroxide, as a strong oxidizing agent, can be utilized in the forced degradation studies of drug substances and products to assess their oxidative stability. A general protocol, adapted from the use of other peroxide-based stressors, is provided.

- Objective: To evaluate the oxidative degradation profile of a drug substance.
- Materials: Drug substance, **potassium peroxide**, suitable solvent system for the drug substance, HPLC-UV/MS system.
- Procedure:
 - Prepare a solution of the drug substance in a suitable solvent.
 - Introduce a controlled amount of **potassium peroxide** to the solution to initiate oxidative stress. The concentration of **potassium peroxide** should be carefully chosen to achieve a target degradation of 5-20%.
 - Stir the reaction mixture at a controlled temperature for a defined period.
 - Periodically withdraw aliquots from the reaction mixture.
 - Quench the reaction if necessary (e.g., by adding a reducing agent).
 - Analyze the samples by a validated stability-indicating HPLC method to separate the parent drug from its degradation products.

- Identify the degradation products using mass spectrometry (MS).
- Quantify the extent of degradation and the formation of degradation products.

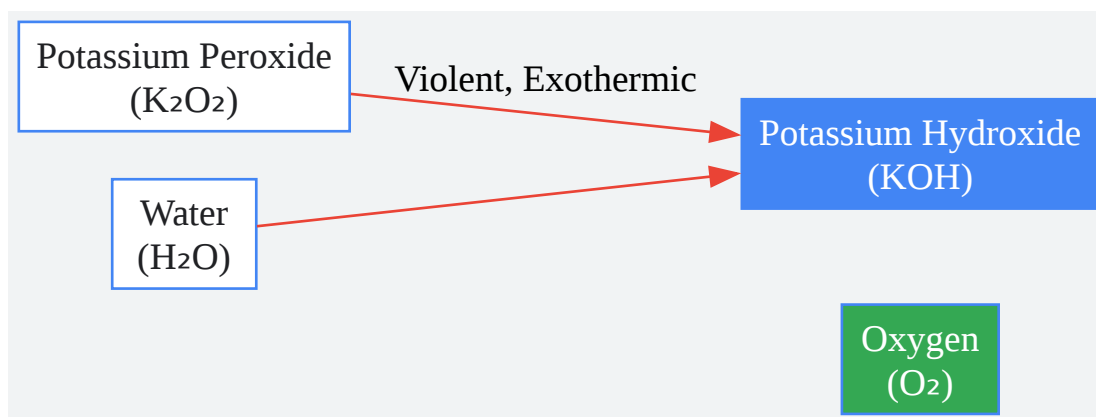
Visualizations

The following diagrams, generated using the DOT language, illustrate key processes involving **potassium peroxide**.



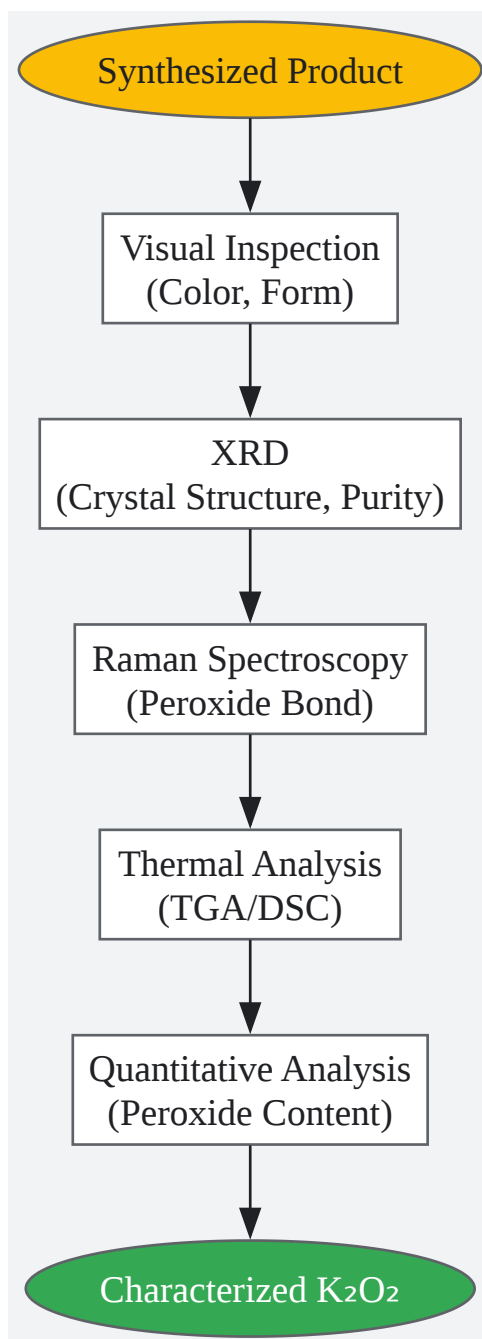
[Click to download full resolution via product page](#)

Synthesis pathways for **potassium peroxide**.



[Click to download full resolution via product page](#)

Reaction of **potassium peroxide** with water.



[Click to download full resolution via product page](#)

Workflow for the characterization of **potassium peroxide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potassium peroxide - Wikipedia [en.wikipedia.org]
- 2. Potassium peroxide | K₂O₂ | CID 28202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. grokipedia.com [grokipedia.com]
- 4. potassium peroxide CAS#: 17014-71-0 [amp.chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Potassium Peroxide for Scientific Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104564#cas-number-and-iupac-name-for-potassium-peroxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com